

# Spectroscopic Data of N2,N2-dimethylpyridine-2,4-diamine: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N2,N2-dimethylpyridine-2,4-diamine*

Cat. No.: *B1291724*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of available spectroscopic data for the compound **N2,N2-dimethylpyridine-2,4-diamine**. The information is intended to assist researchers and professionals in the fields of chemical synthesis, drug discovery, and materials science in the characterization and utilization of this molecule.

## Molecular Structure and Properties

- Compound Name: **N2,N2-dimethylpyridine-2,4-diamine**
- CAS Number: 90008-36-9
- Molecular Formula:  $C_7H_{11}N_3$
- Molecular Weight: 137.18 g/mol

## Spectroscopic Data

The following sections present the available spectroscopic data for **N2,N2-dimethylpyridine-2,4-diamine**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

### <sup>1</sup>H NMR Data

The proton NMR spectrum provides information about the hydrogen atoms in the molecule, revealing details about their chemical environment and connectivity.

Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Assignment
7.58	d	1H	5.6	H-6
5.84	dd	1H	5.6, 1.8	H-5
5.68	d	1H	1.8	H-3
5.57	s	2H	-	-NH <sub>2</sub>
2.89	s	6H	-	-N(CH <sub>3</sub> ) <sub>2</sub>

d: doublet, dd: doublet of doublets, s: singlet

### <sup>13</sup>C NMR Data

Despite extensive searches, experimental <sup>13</sup>C NMR data for **N2,N2-dimethylpyridine-2,4-diamine** was not found in the available literature and databases.

## Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound.

Electrospray Ionization (ESI-MS)

Ion	m/z
[M+H] <sup>+</sup>	138.05

## Infrared (IR) Spectroscopy

Experimental IR spectroscopic data for **N2,N2-dimethylpyridine-2,4-diamine** is not readily available in the surveyed literature.

## Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above, based on standard methodologies for aminopyridine derivatives.

### NMR Spectroscopy

**Sample Preparation:** Approximately 5-10 mg of the **N2,N2-dimethylpyridine-2,4-diamine** sample would be dissolved in a suitable deuterated solvent, such as DMSO-d<sub>6</sub>, in a standard 5 mm NMR tube. The choice of solvent is critical to avoid proton exchange with the amino groups.

**<sup>1</sup>H NMR Acquisition:** A one-dimensional <sup>1</sup>H NMR spectrum would be acquired on a 400 or 500 MHz spectrometer. Typical acquisition parameters would include a 90° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.

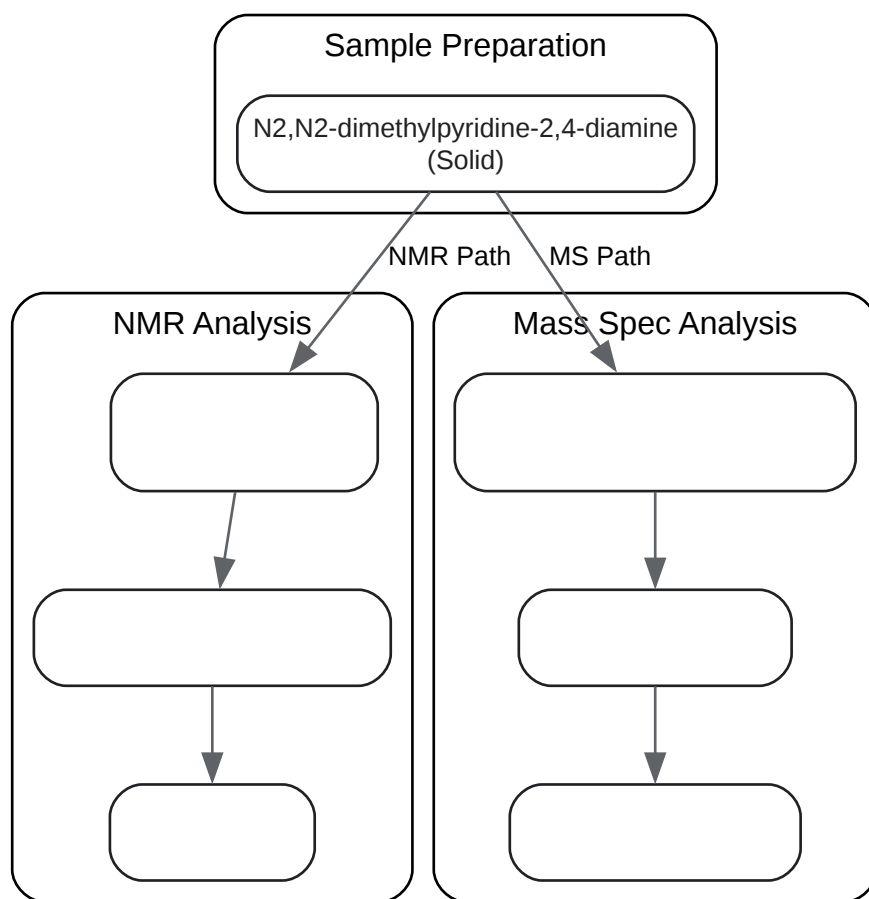
### Mass Spectrometry (ESI-MS)

**Sample Preparation:** A dilute solution of **N2,N2-dimethylpyridine-2,4-diamine** (e.g., 10 µg/mL) would be prepared in a suitable solvent mixture, typically a combination of water and a polar organic solvent like acetonitrile or methanol, with the addition of a small amount of an acid (e.g., 0.1% formic acid) to promote protonation.

**Instrumentation and Analysis:** The analysis would be performed using a liquid chromatography-mass spectrometry (LC-MS) system equipped with an electrospray ionization (ESI) source. The sample solution is introduced into the ESI source, where it is nebulized and ionized. The resulting ions are then guided into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer) to separate them based on their mass-to-charge ratio (m/z). The data would be collected in positive ion mode to observe the protonated molecule [M+H]<sup>+</sup>.

## Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of **N2,N2-dimethylpyridine-2,4-diamine**.



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Caption: General workflow for obtaining spectroscopic data.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)